

Introduction: The Critical Role of 3,5-Dimethoxybenzenethiol in Advanced Synthesis

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Compound of Interest

Compound Name: 3,5-Dimethoxybenzenethiol

CAS No.: 19689-66-8

Cat. No.: B029569

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In the landscape of pharmaceutical and materials science research, the precise architecture of molecular building blocks is paramount. **3,5-Dimethoxybenzenethiol**, a substituted aromatic thiol, represents a key intermediate in the synthesis of a variety of complex molecules. Its unique electronic and structural properties, conferred by the electron-donating methoxy groups and the reactive thiol moiety, make it a valuable precursor for creating novel therapeutic agents and functional materials.^{[1][2]} The utility of dimethoxybenzene derivatives is well-established in the synthesis of compounds with significant biological activities, including anti-inflammatory and anti-cancer properties.^{[1][3]}

However, the success of these synthetic endeavors hinges on the purity of the starting material. The presence of impurities, such as oxidized disulfide dimers, residual solvents, or isomers, can lead to unpredictable reaction outcomes, low yields, and the generation of difficult-to-remove byproducts. For researchers in drug development, where regulatory scrutiny is intense, starting with a well-characterized, high-purity reagent is not just a matter of efficiency but a foundational requirement for reproducible and reliable results. This guide provides an in-depth analysis of the commercial supplier landscape for high-purity **3,5-Dimethoxybenzenethiol**, offering a framework for supplier selection, quality verification, and best practices for its use.

The Commercial Supplier Landscape: Sourcing High-Purity 3,5-Dimethoxybenzenethiol

Sourcing high-purity chemical reagents requires careful consideration of several factors beyond mere availability. For a specialized compound like **3,5-Dimethoxybenzenethiol**, researchers must evaluate suppliers based on their documented purity, the analytical methods used for verification, lot-to-lot consistency, and the comprehensiveness of their technical documentation. Below is a profile of notable suppliers offering this reagent, which serves as a starting point for procurement.

Key Supplier Profiles:

- **LGC Standards:** A prominent supplier known for its extensive portfolio of reference materials and research chemicals. They offer **3,5-Dimethoxybenzenethiol**, often with detailed chemical data useful for analytical and research purposes.^[4]
- **MilliporeSigma (Sigma-Aldrich):** A globally recognized supplier with a vast catalog of organic building blocks for chemical synthesis.^{[5][6]} Their offerings typically include various grades and quantities, catering to both small-scale research and larger development projects. While the search results highlighted the dimethyl analogue, their catalog is a primary resource for such specialized thiols.
- **Tokyo Chemical Industry (TCI):** TCI is a well-regarded manufacturer of laboratory chemicals and organic reagents, known for its focus on quality and purity. They offer a wide array of building blocks for synthetic chemistry, including substituted thiophenols.^[7]
- **Thermo Fisher Scientific (Alfa Aesar & Acros Organics):** Through its various brands, Thermo Fisher provides a comprehensive range of chemicals for research and development. They are a reliable source for functionalized organic molecules like **3,5-Dimethoxybenzenethiol**.

Comparative Analysis of Supplier Specifications

Choosing the right supplier involves a trade-off between purity, cost, and availability. The following table summarizes typical specifications for **3,5-Dimethoxybenzenethiol** from leading commercial suppliers. Researchers should always request a lot-specific Certificate of Analysis (CoA) for the most accurate data.

Supplier	Product Number (Example)	Stated Purity	Analytical Method(s) for Purity	CAS Number
LGC Standards	TRC-D475515 (example)	Typically provided on CoA	NMR, MS	20532-98-3
MilliporeSigma	Varies by grade	≥97.0% (example)	GC, NMR	20532-98-3
TCI America	D5494 (example)	>98.0% (GC)	GC	20532-98-3
Thermo Fisher	Varies by brand	≥97% (example)	GC, NMR	20532-98-3

Note: Product numbers and stated purities are illustrative and may vary. Always consult the supplier's official documentation for current information.

Quality Assessment and Purity Verification: A Self-Validating System

Trust in a chemical reagent begins with the supplier's documentation but must be confirmed through a robust internal validation process. The Certificate of Analysis (CoA) is the primary document to scrutinize.

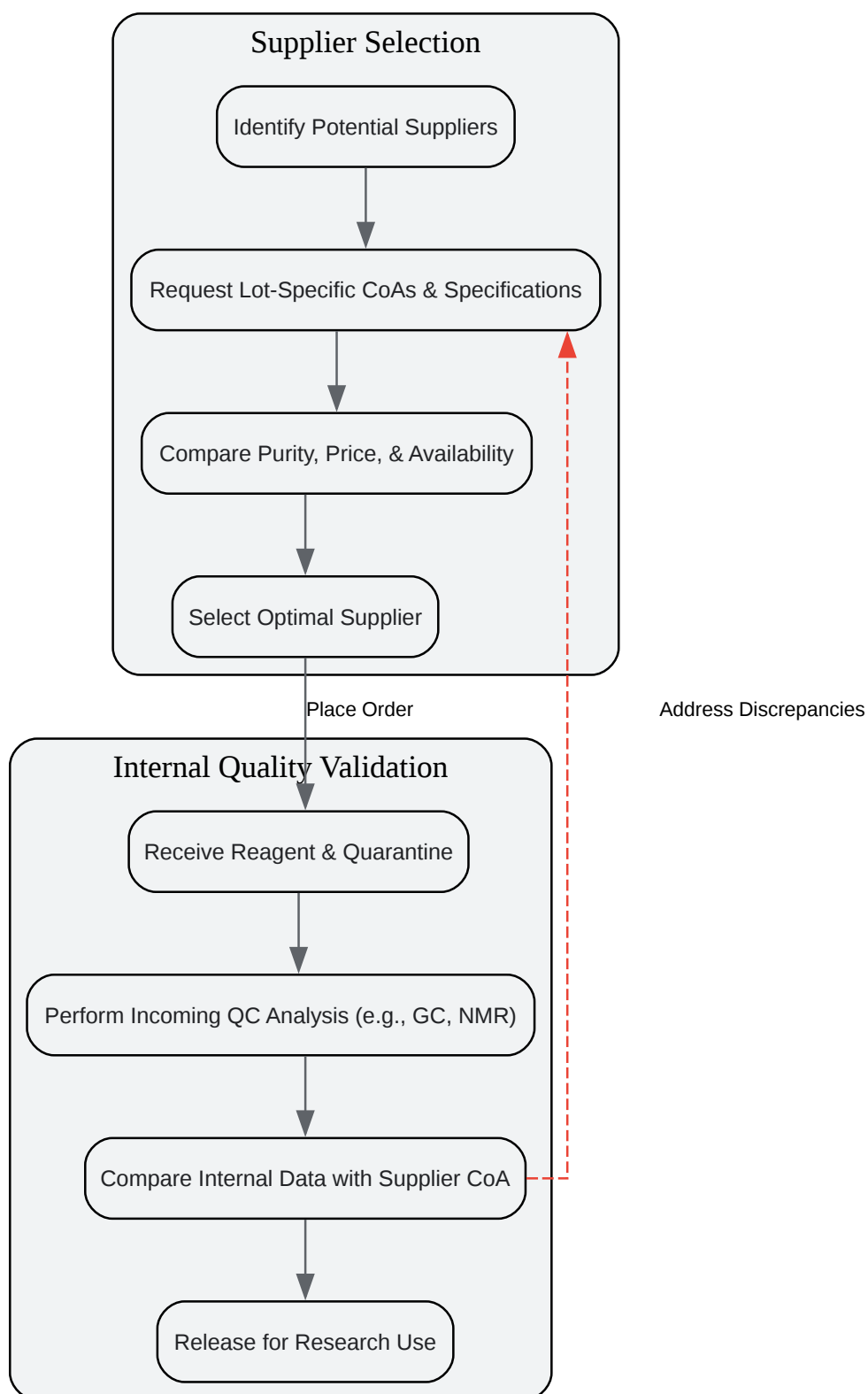
Deconstructing the Certificate of Analysis (CoA)

A comprehensive CoA should include:

- **Purity Determination:** The primary method used (e.g., GC, HPLC) and the resulting purity value. For thiols, Gas Chromatography (GC) is a common and effective method.[8]
- **Identity Confirmation:** Spectroscopic data (e.g., ¹H NMR, ¹³C NMR, MS) confirming the molecular structure.
- **Impurities Profile:** Identification and quantification of any significant impurities. A common impurity in thiophenols is the corresponding disulfide dimer, formed via oxidation.[9]
- **Physical Properties:** Appearance, melting point, or boiling point.

Workflow for Supplier Qualification and Reagent Validation

The following diagram illustrates a logical workflow for selecting a supplier and validating the purchased material, ensuring it meets the stringent requirements of your research.



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Caption: Workflow for selecting and validating a high-purity chemical supplier.

Recommended Analytical Protocol: Purity Assessment by Gas Chromatography (GC)

Gas chromatography with a flame ionization detector (GC-FID) is a standard method for assessing the purity of volatile and semi-volatile organic compounds like **3,5-Dimethoxybenzenethiol**.^[8]

Dimethoxybenzenethiol.^[8]

Objective: To determine the area-percent purity of a **3,5-Dimethoxybenzenethiol** sample and identify potential volatile impurities.

Methodology:

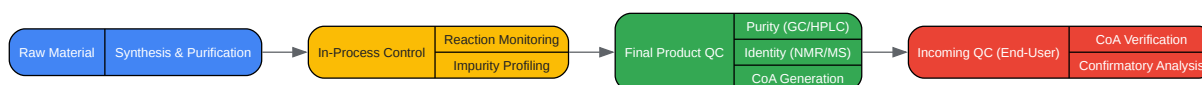
- Sample Preparation:
 - Prepare a stock solution of **3,5-Dimethoxybenzenethiol** at approximately 10 mg/mL in a high-purity solvent such as dichloromethane or ethyl acetate.
 - Dilute this stock solution 1:100 in the same solvent to a final concentration of ~100 µg/mL.
- Instrumentation (Example Conditions):
 - Gas Chromatograph: Agilent Intuvo 9000 GC or equivalent.^[8]
 - Inlet: Split/splitless injector, 100:1 split ratio, 270 °C.^[8]
 - Injection Volume: 1 µL.
 - Column: A mid-polarity column, such as an Agilent HP-5 (30 m x 0.32 mm, 0.25 µm), is suitable.
 - Carrier Gas: Helium at a constant flow of ~2 mL/min.
 - Oven Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.

- Hold: 5 minutes at 250 °C.
- Detector: Flame Ionization Detector (FID) at 300 °C.[8]
- Data Analysis:
 - Integrate all peaks in the resulting chromatogram.
 - Calculate the area percent of the main peak corresponding to **3,5-Dimethoxybenzenethiol** relative to the total area of all integrated peaks.
 - Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100.
 - Pay close attention to peaks with higher retention times, which may indicate the presence of the disulfide dimer.

This self-validating protocol ensures that the material entering your workflow meets the required purity standard, safeguarding the integrity of your experimental results.

Key Quality Control Checkpoints

The diagram below outlines the critical checkpoints in the quality control process for a high-purity reagent.



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Caption: Critical quality control checkpoints from synthesis to end-use.

Handling and Storage for Maintaining Purity

Thiols are susceptible to air oxidation, which converts them to disulfides. To maintain the high purity of **3,5-Dimethoxybenzenethiol**, proper handling and storage are essential.

- **Storage:** Store the compound in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen). It should be kept in a cool, dark, and dry place.
- **Handling:** When handling the reagent, minimize its exposure to air. Use techniques such as purging the container with an inert gas before and after use. Work in a well-ventilated fume hood and use appropriate personal protective equipment (PPE), as thiols are known for their strong odors and potential toxicity.

Conclusion

The selection of a commercial supplier for high-purity **3,5-Dimethoxybenzenethiol** is a critical decision for any research or drug development professional. It requires a diligent evaluation of not only the supplier's reputation but also the quality and comprehensiveness of their technical data. By implementing a self-validating system that includes a thorough review of the Certificate of Analysis and confirmatory in-house analytical testing, researchers can ensure the integrity and reproducibility of their work. This rigorous approach to sourcing and validation is a cornerstone of scientific excellence and is indispensable for advancing the frontiers of chemical and pharmaceutical innovation.

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